

Application Notes and Protocols for Intraperitoneal Administration of J-104129 in Mice

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Compound of Interest

Compound Name: J-104129

Cat. No.: B10787851

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **J-104129**, a potent and selective M3 muscarinic receptor antagonist, in mice. The information is intended to guide researchers in designing and executing in vivo studies involving this compound.

Introduction to J-104129

J-104129 is a selective antagonist for the M3 subtype of muscarinic acetylcholine receptors. Its selectivity makes it a valuable tool for investigating the physiological and pathological roles of M3 receptors in various systems. Due to the lack of published studies detailing the intraperitoneal administration of **J-104129** in mice, this protocol is based on general best practices for IP injections in this species and the known physicochemical properties of the compound. Researchers should perform a dose-response study to determine the optimal dosage for their specific experimental model and endpoints.

Data Presentation

Physicochemical Properties of J-104129 Fumarate

Property	Value
Molecular Weight	500.63 g/mol
Solubility	DMSO (up to 100 mM), Ethanol (up to 50 mM)
Storage	Store at +4°C

Standard Intraperitoneal Injection Parameters for Mice

Parameter	Recommendation
Needle Gauge	25-30 G
Injection Volume	5-10 mL/kg of body weight
Injection Site	Lower right quadrant of the abdomen
Angle of Insertion	15-30 degrees

Experimental Protocols

Materials

- **J-104129** fumarate
- Vehicle (e.g., sterile saline, phosphate-buffered saline (PBS), or a solution containing a solubilizing agent like DMSO and/or Tween 80)
- Sterile 1 mL syringes
- Sterile needles (25-30 gauge)
- 70% ethanol wipes
- Animal scale
- Appropriate personal protective equipment (PPE)

Preparation of J-104129 Solution

Note: The following is a general guideline. The final concentration and vehicle composition should be optimized based on the required dose and the solubility of **J-104129** in the chosen vehicle.

- Determine the required concentration: Based on the desired dose (mg/kg) and the injection volume (mL/kg), calculate the required concentration of the **J-104129** solution (mg/mL).
- Solubilization:
 - If using a co-solvent system, first dissolve **J-104129** in a minimal amount of DMSO.
 - Gradually add the aqueous component (e.g., sterile saline or PBS) to the DMSO concentrate while vortexing to prevent precipitation. The final concentration of DMSO should be kept to a minimum (ideally below 10%) to avoid toxicity.
- Sterilization: If the components are not sterile, the final solution should be filter-sterilized using a 0.22 μm syringe filter.
- Storage: Prepared solutions should be stored appropriately, protected from light, and used within a timeframe validated by stability studies.

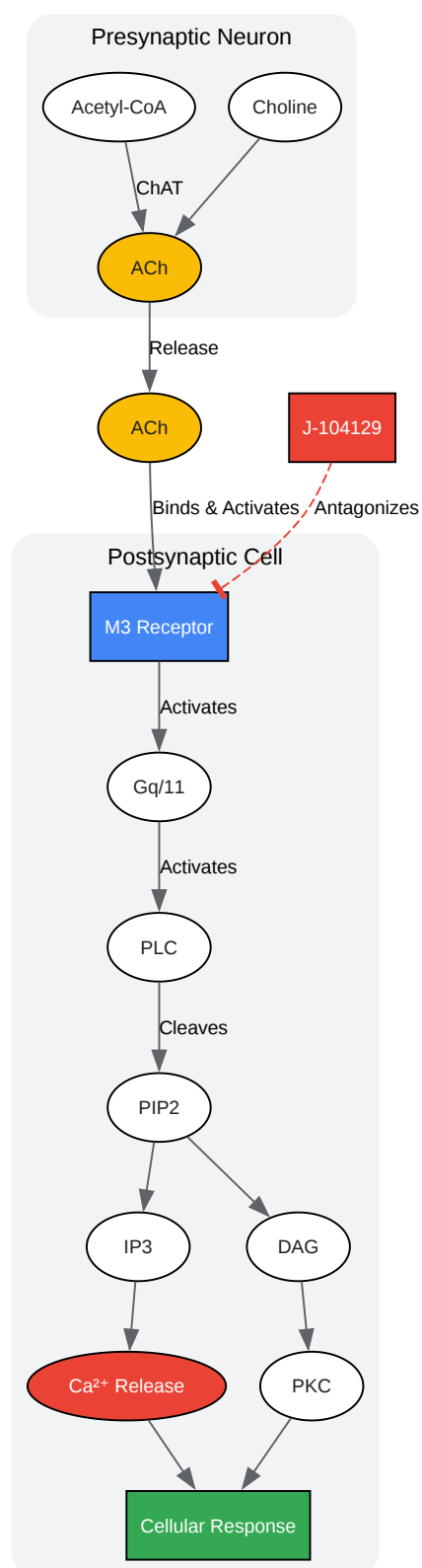
Intraperitoneal Injection Procedure

- Animal Preparation:
 - Weigh the mouse to accurately calculate the injection volume.
 - Gently restrain the mouse using an appropriate technique (e.g., scruffing the neck and securing the tail).
- Injection Site Preparation:
 - Position the mouse so that the abdomen is exposed. Tilting the mouse slightly with the head downwards can help to move the abdominal organs away from the injection site.
 - Locate the lower right quadrant of the abdomen. This site is chosen to avoid the cecum, urinary bladder, and major blood vessels.

- Clean the injection site with a 70% ethanol wipe.
- Injection:
 - Insert the needle, bevel up, at a 15-30 degree angle into the peritoneal cavity.
 - Gently aspirate by pulling back the plunger to ensure that the needle has not entered a blood vessel or an organ. If blood or any fluid is aspirated, discard the syringe and prepare a new injection.
 - Inject the calculated volume of the **J-104129** solution smoothly and steadily.
 - Withdraw the needle swiftly.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress, including but not limited to, abnormal posture, lethargy, or signs of pain at the injection site.
 - Observe the animal for the expected pharmacological effects of **J-104129**.

Mandatory Visualizations

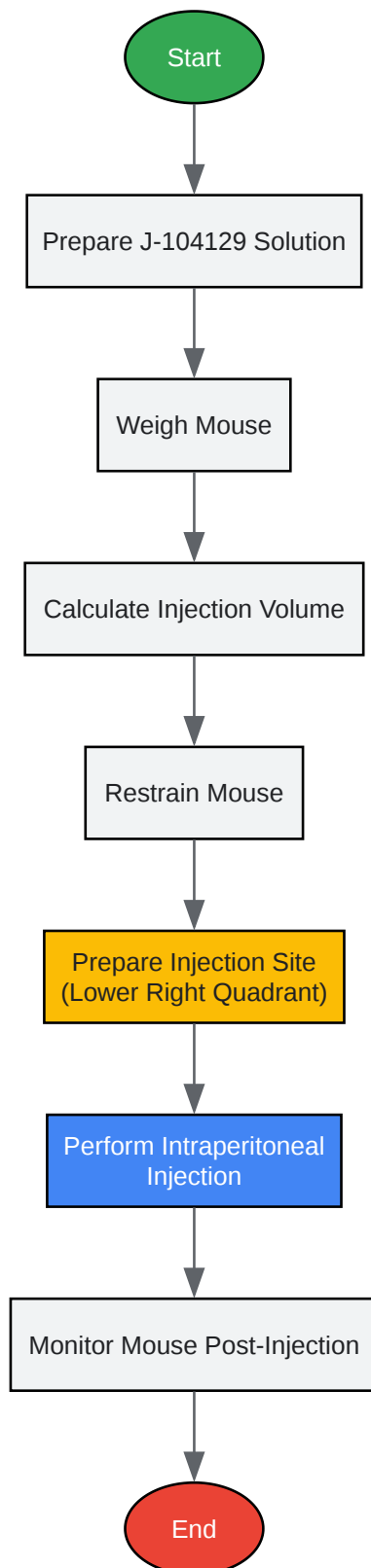
Signaling Pathway of Muscarinic Acetylcholine Receptors



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Caption: M3 muscarinic receptor signaling and antagonism by **J-104129**.

Experimental Workflow for Intraperitoneal Injection



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Caption: Workflow for intraperitoneal injection of **J-104129** in mice.

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